

Application Notes and Protocols for sAJM589: An In Vitro Guide

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Compound of Interest

Compound Name: sAJM589
Cat. No.: B15584697

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These application notes provide a comprehensive overview of the in vitro use of **sAJM589**, a small molecule inhibitor of the MYC-MAX protein-protein interaction. The protocols and data presented herein are intended to guide researchers in utilizing **sAJM589** for preclinical cancer research.

Mechanism of Action

sAJM589 is a potent inhibitor that directly targets the leucine zipper region of the MYC protein, preventing its heterodimerization with MAX.^{[1][2]} This disruption is critical because the MYC-MAX heterodimer is essential for MYC's function as a transcription factor that drives the expression of genes involved in cell proliferation, growth, and metabolism.^{[1][3]} By inhibiting the formation of this complex, **sAJM589** effectively abrogates MYC's ability to bind to E-box DNA sequences, leading to the downregulation of its target genes.^{[1][2]} Furthermore, the disruption of the MYC-MAX interaction by **sAJM589** has been observed to decrease MYC protein levels, potentially by promoting its ubiquitination and subsequent proteasomal degradation.^{[1][2][3]}

Quantitative Data Summary

The following tables summarize the key quantitative data for **sAJM589** from various in vitro assays.

Table 1: Biochemical and Cellular Activity of **sAJM589**

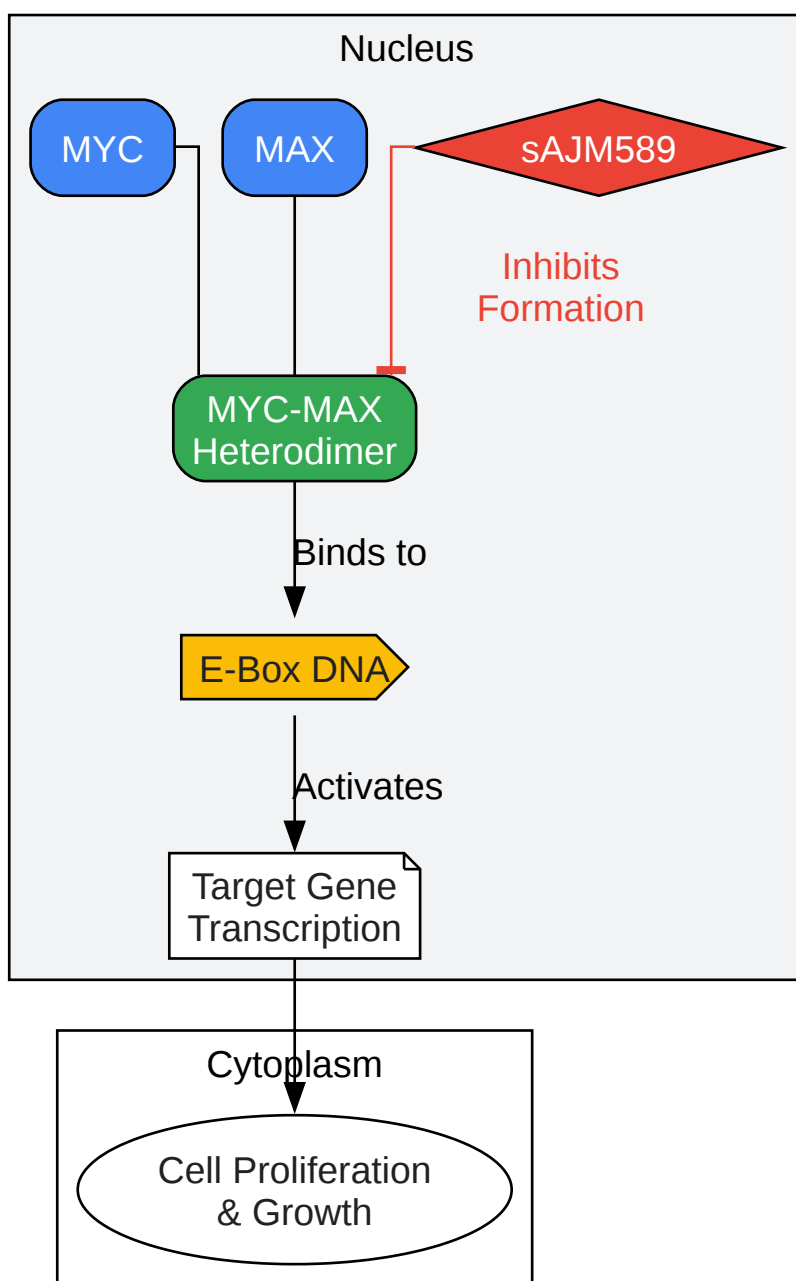
Parameter	Value	Cell Line/System	Reference
IC50 (MYC-MAX Disruption)	1.8 ± 0.03 µM	PCA-based HTS	[1][2][4]
IC50 (Cellular Proliferation)	1.9 ± 0.06 µM	P493-6 (Burkitt lymphoma)	[1][3][5]
IC50 (Cellular Proliferation)	>20 µM	P493-6 (with tetracycline, MYC off)	[1][3][5]

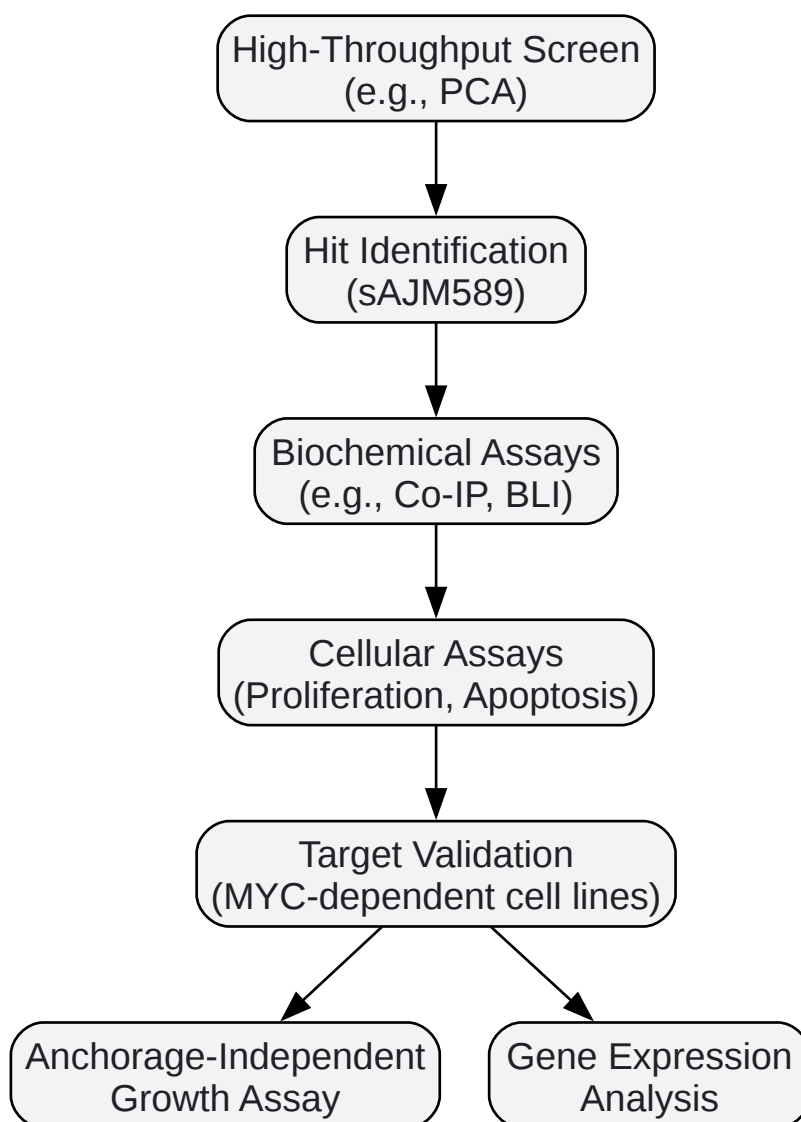
Table 2: Selectivity of **sAJM589**

Interaction	Effect of sAJM589	Assay	Reference
MAX-MAX Homodimerization	No significant inhibition	PCA	[1]
JUN-FOS Heterodimerization	No significant inhibition	Co-IP	[1]

Signaling Pathway and Experimental Workflow

MYC-MAX Signaling Pathway and sAJM589 Inhibition





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